

2-Fluoromandelic acid chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Fluoromandelic acid

Cat. No.: B1304893

[Get Quote](#)

An In-depth Technical Guide to **2-Fluoromandelic Acid**: Properties, Structure, and Applications

Introduction

2-Fluoromandelic acid, a halogenated derivative of mandelic acid, is an aromatic alpha-hydroxy acid of significant interest in the fields of medicinal chemistry and organic synthesis.[1] Its structure, featuring a fluorine atom on the phenyl ring, imparts unique chemical and physical properties that make it a valuable building block, particularly in the pharmaceutical industry.[2] The presence of fluorine can enhance metabolic stability, binding affinity, and bioavailability of drug candidates.[2][3]

This guide provides a comprehensive overview of **2-Fluoromandelic acid**, detailing its chemical structure, physicochemical properties, synthesis, and key applications. It is intended for researchers, scientists, and drug development professionals who utilize chiral intermediates and fluorinated compounds in their work.

Chemical Structure and Stereochemistry

2-Fluoromandelic acid possesses a chiral center at the alpha-carbon (the carbon atom adjacent to the carboxyl group), making it exist as a pair of enantiomers: (R)-**2-Fluoromandelic acid** and (S)-**2-Fluoromandelic acid**. The racemic mixture is denoted as (±)-2-Fluoro-DL-mandelic acid.[2] The distinct spatial arrangement of these enantiomers can lead to different biological activities, a critical consideration in drug design.[4]

Key Identifiers:

- IUPAC Name: 2-(2-fluorophenyl)-2-hydroxyacetic acid[5][6]
- Synonyms: 2-Fluoro- α -hydroxyphenylacetic acid, (2-Fluorophenyl)(hydroxy)acetic acid[5][7][8]
- Molecular Formula: $C_8H_7FO_3$ [2][5][9]
- CAS Number: 389-31-1 (for the racemic mixture)[2][5][9]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Mandelic acid - Wikipedia [en.wikipedia.org]
2. chemimpex.com [chemimpex.com]
3. Applications of Fluorine in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
4. Biosynthesis Strategies and Application Progress of Mandelic Acid Based on Biomechanical Properties - PMC [pmc.ncbi.nlm.nih.gov]
5. jk-sci.com [jk-sci.com]
6. 2-Fluoro-DL-mandelic Acid | $C_8H_7FO_3$ | CID 2783169 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. synquestlabs.com [synquestlabs.com]
8. 2-FLUOROMANDELIC ACID price,buy 2-FLUOROMANDELIC ACID - chemicalbook [chemicalbook.com]

- 9. CAS 389-31-1: Acide 2-fluoromandélique | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [2-Fluoromandelic acid chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304893#2-fluoromandelic-acid-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com